

environmental fate and transport of imazaquin

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Compound of Interest

Compound Name: *Imazaquin*

Cat. No.: *B1671739*

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An In-depth Technical Guide to the Environmental Fate and Transport of **Imazaquin**

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Imazaquin is a selective, systemic imidazolinone herbicide used to control a broad spectrum of weeds, primarily in soybean crops and on turf.^{[1][2][3]} Its environmental persistence and mobility are of significant interest to ensure its effective use while minimizing off-target effects. This guide provides a comprehensive overview of the physicochemical properties, degradation pathways, and transport mechanisms of **imazaquin** in the environment. Key quantitative data are summarized in tabular format, and detailed experimental protocols for major fate studies are provided. Visual diagrams are included to illustrate critical pathways and processes.

Physicochemical Properties

The environmental behavior of **imazaquin** is fundamentally governed by its physicochemical properties. It is a weak acid with moderate water solubility and is non-volatile.^{[1][2]}

Property	Value	Reference
Molar Mass	311.341 g·mol ⁻¹	
Water Solubility	60 - 120 mg/L (at 25 °C)	
Vapor Pressure	< 2x10 ⁻⁸ torr; 0.013 mPa (at 60 °C)	
Acidity (pKa)	3.10 ± 0.30; 3.8	
Octanol-Water Partition Coefficient (log P)	1.474 ± 0.662	

Environmental Degradation

Imazaquin dissipates in the environment through a combination of abiotic and biotic processes. Microbial degradation is the primary pathway for its breakdown in soil, while photodegradation is significant in aquatic systems or on the soil surface.

Abiotic Degradation

3.1.1 Photodegradation Photodegradation can be a major mode of dissipation when **imazaquin** is present on the soil surface or in clear surface waters. The degradation rate is considerably faster in light than in the dark. The presence of natural organic matter or humic acids in water can reduce the rate of photodegradation due to light screening.

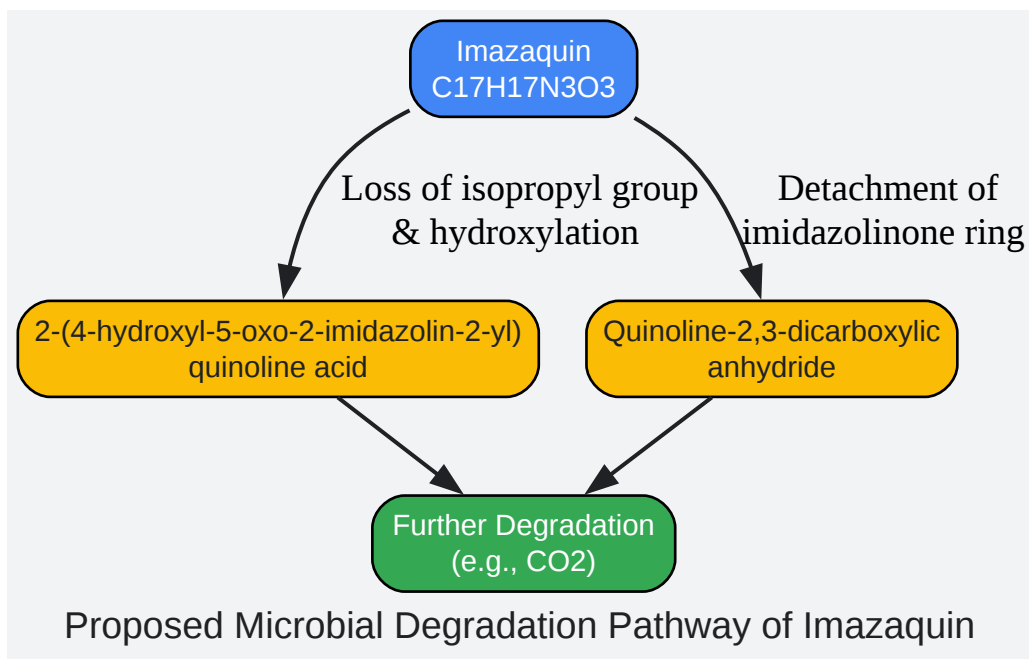
3.1.2 Hydrolysis **Imazaquin** is stable to hydrolysis at acidic to neutral pH (pH 3 and 5). However, slow hydrolysis occurs under alkaline conditions (pH 9).

Degradation Pathway	Half-life (t _{1/2})	Conditions	Reference
Photodegradation in Water	1.8 days	In light	
Photodegradation on Soil Surface	15.3 days	In light	
Hydrolysis	5.5 months (6.5 months)	pH 9, in dark	
Hydrolysis	Stable	pH 3, 5, 7	

Biotic Degradation

Microbial breakdown is the most significant pathway for **imazaquin** dissipation in soil. The rate of degradation is influenced by soil temperature, moisture, pH, and organic matter content. Warm, moist conditions that favor microbial growth lead to more rapid dissipation. Degradation is faster at neutral pH (7) compared to acidic pH (5). Studies have identified specific bacteria, such as *Arthrobacter crystallopoietes*, capable of utilizing **imazaquin** as a carbon source.

Degradation Pathway	Half-life (t _{1/2})	Conditions	Reference
Microbial Degradation in Soil	60 days (Typical)	General soil conditions	
Microbial Degradation in Soil	10.37 days	Soybean field, various application rates	
Microbial Degradation in Soil	6.7 - 15.4 days	Sandy loam soil amended with bovine manure, 20-40°C	
Microbial Degradation in Soil	~191 weeks (estimated)	pH 7	
Bacterial Culture	1.51 - 4.75 days	A. crystallopoietes culture, 50-200 µg/ml imazaquin	



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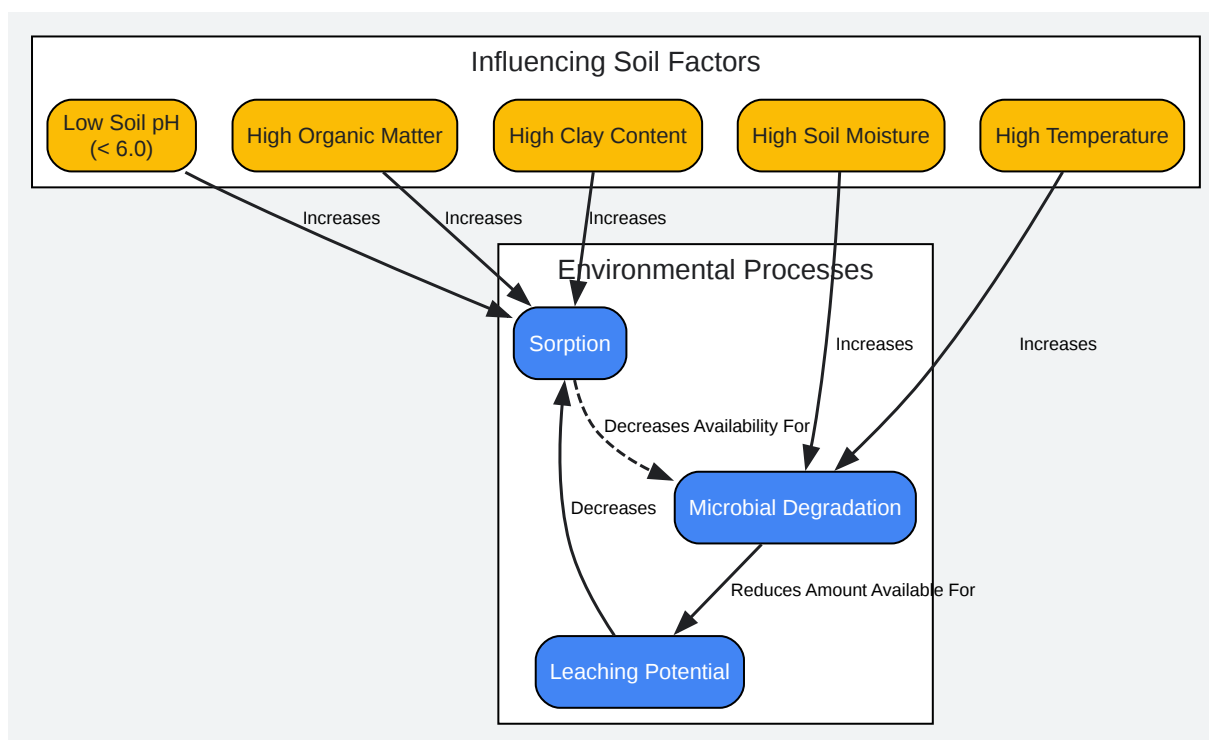
Caption: Proposed microbial degradation routes for **imazaquin** in soil.

Environmental Transport and Mobility

Sorption in Soil

Imazaquin's mobility in soil is largely controlled by its sorption to soil particles. Sorption is strongly influenced by soil pH, organic matter, and clay content. As a weak acid, **imazaquin** adsorption increases as soil pH decreases. At pH values below its pKa (~3.8), the molecule is less negatively charged, reducing repulsion from negatively charged soil colloids and increasing sorption. Consequently, higher organic matter and clay content, along with lower pH, lead to greater adsorption and reduced mobility.

Soil Parameter	Effect on Sorption	Rationale	Reference
pH	Sorption increases as pH decreases	At lower pH, the molecule is less anionic, reducing electrostatic repulsion from negatively charged soil colloids.	
Organic Matter	Sorption increases with higher organic matter	Provides surfaces for partitioning of the molecular form of imazaquin.	
Clay Content	Sorption increases with higher clay content	Provides charged surfaces for interaction.	



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Caption: Logical relationships between soil factors and **imazaquin**'s environmental fate.

Leaching and Mobility

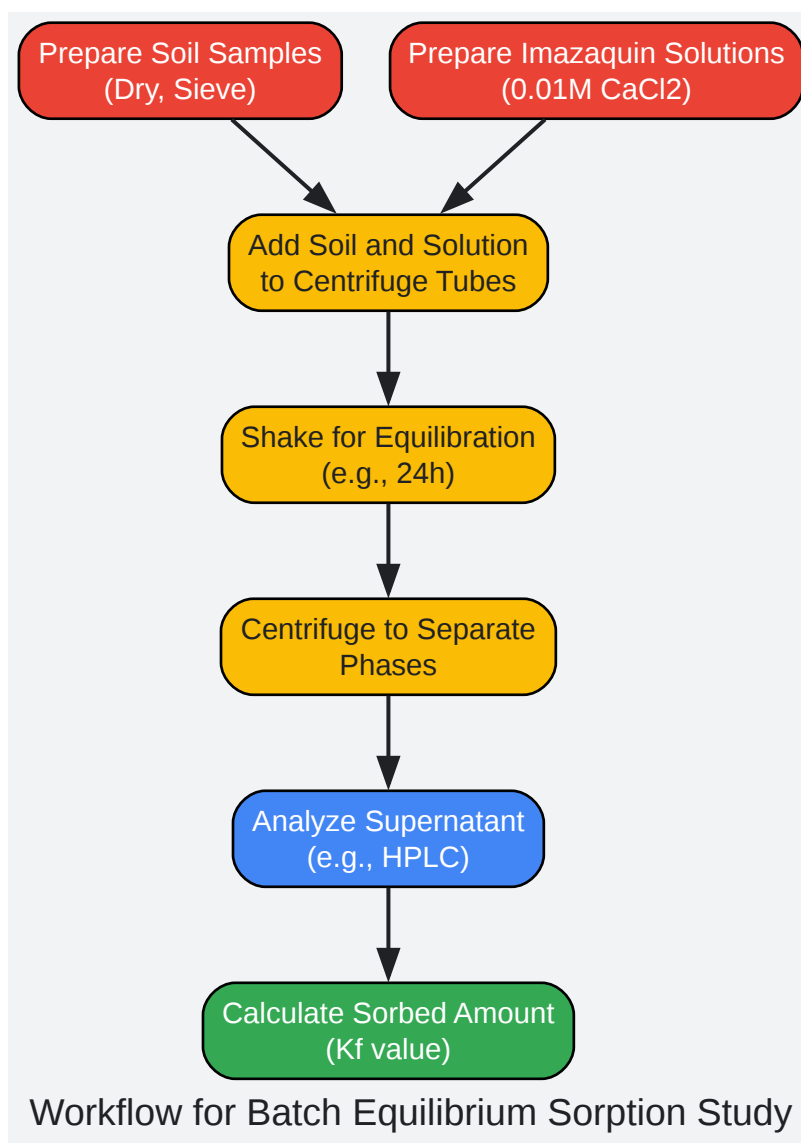
Imazaquin is considered a mobile compound, and its potential to leach into groundwater is a key consideration. Leaching is inversely related to sorption; conditions that decrease sorption (higher pH, low organic matter, sandy texture) will increase leaching potential. Field studies have shown that while **imazaquin** can be detected in subsurface tile drainage, the total amount lost to leaching is typically a small percentage (<1%) of the applied amount, especially if rainfall does not occur immediately after application. The majority of the herbicide tends to remain in the upper 0-10 cm of the soil profile.

Experimental Protocols

Soil Sorption and Desorption (Batch Equilibrium Method)

This protocol is a standard method for determining the sorption characteristics of a chemical in soil.

- **Soil Preparation:** Air-dry and sieve representative soil samples. Characterize the soil for pH, organic matter content, clay content, and cation exchange capacity.
- **Solution Preparation:** Prepare a stock solution of **imazaquin** (often using ^{14}C -labeled compound for ease of detection) in a 0.01 M CaCl_2 solution, which mimics the ionic strength of soil solution. Create a series of dilutions from the stock solution.
- **Equilibration (Sorption):** Place a known mass of soil (e.g., 10 g) into centrifuge tubes. Add a known volume (e.g., 10 mL) of one of the **imazaquin** solutions to each tube.
- **Shaking:** Agitate the soil-solution slurries on a mechanical shaker for a predetermined equilibration time (e.g., 24 hours) at a constant temperature.
- **Separation:** Centrifuge the tubes at high speed (e.g., 2,200 rpm for 10 minutes) to separate the solid and liquid phases.
- **Analysis:** Filter the supernatant and analyze the concentration of **imazaquin** remaining in the solution using High-Performance Liquid Chromatography (HPLC) or Liquid Scintillation Counting (if radiolabeled).
- **Calculation:** Calculate the amount of **imazaquin** sorbed to the soil by subtracting the equilibrium solution concentration from the initial concentration. The data is often fitted to the Freundlich isotherm to determine the sorption coefficient (K_f).
- **Desorption:** To the soil pellet remaining after the sorption phase, add a volume of herbicide-free 0.01 M CaCl_2 solution. Shake, centrifuge, and analyze the supernatant as described above to quantify the amount of desorbed **imazaquin**.



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